

IUPAC name for FC6H4CN

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Fluorobenzonitrile

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An In-Depth Technical Guide to 4-Fluorobenzonitrile

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Fluorobenzonitrile, with the chemical formula $\text{FC}_6\text{H}_4\text{CN}$ and CAS number 1194-02-1, is a substituted aromatic nitrile that has emerged as a pivotal building block in modern organic synthesis.^{[1][2]} Its unique electronic properties, conferred by the presence of both a fluorine atom and a nitrile group on the benzene ring, make it a versatile intermediate in the pharmaceutical, agrochemical, and materials science industries.^{[1][3][4]} This guide provides a comprehensive technical overview of **4-fluorobenzonitrile**, including its physicochemical properties, synthesis, and key applications, with a particular focus on its role in drug discovery and development.

The fluorine atom, being the most electronegative element, significantly influences the molecule's lipophilicity, metabolic stability, and binding affinity to biological targets.^{[1][4]} The nitrile group, on the other hand, is a versatile functional group that can be readily transformed into other functionalities such as amines, carboxylic acids, and tetrazoles, which are common pharmacophores. This dual functionality makes **4-fluorobenzonitrile** an attractive starting material for the synthesis of complex, high-value molecules.^[5]

Physicochemical and Spectroscopic Properties

4-Fluorobenzonitrile is a white crystalline solid at room temperature.^{[3][6]} Its key physicochemical properties are summarized in the table below.

Property	Value	Source
IUPAC Name	4-Fluorobenzonitrile	[7]
Synonyms	p-Fluorobenzonitrile, 4-cyanofluorobenzene	[7][8]
CAS Number	1194-02-1	[1][2][3]
Molecular Formula	C ₇ H ₄ FN	[2][3]
Molecular Weight	121.11 g/mol	[3][4]
Melting Point	32-34 °C	[3][6][9]
Boiling Point	188 °C	[3][4][9]
Density	1.15 g/cm ³	[3]
Appearance	White crystalline solid	[3][6]
Solubility	Insoluble in water; soluble in chloroform and ethyl acetate. [6]	

Spectroscopic Data

The structural identity and purity of **4-fluorobenzonitrile** can be unequivocally confirmed through various spectroscopic techniques.

Technique	Key Data	Source
¹ H NMR	δ 7.68 (dd, J=9.1, 5.1 Hz, 2H), δ 7.19 (dd, J=9.1, 8.2 Hz, 2H)	[10]
FTIR (cm ⁻¹)	~2230 (C≡N stretch), ~1294 (C-F stretch), 1600-1500 (aromatic C=C stretch)	[5]
Mass Spec (EI)	Molecular Ion (M ⁺) at m/z 121	[7]

Synthesis of 4-Fluorobenzonitrile

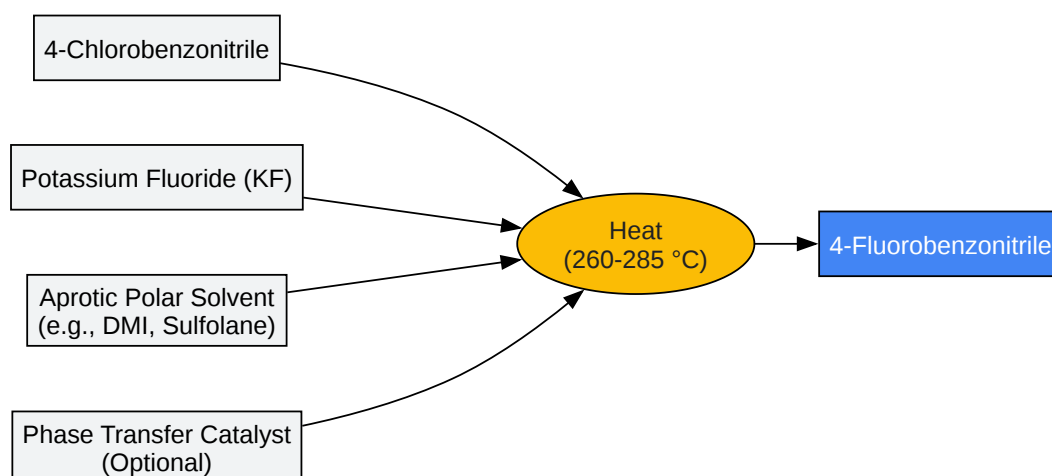
The synthesis of **4-fluorobenzonitrile** can be achieved through several routes, with the choice of method often depending on the starting materials, desired scale, and economic considerations.

Halogen Exchange (Halex) Reaction

One of the most common industrial methods for synthesizing **4-fluorobenzonitrile** is the Halex reaction, which involves the nucleophilic substitution of a chlorine atom with a fluorine atom.

[11]

Synthesis of 4-Fluorobenzonitrile via Halex Reaction



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Caption: Synthesis of **4-Fluorobenzonitrile** via Halex Reaction.

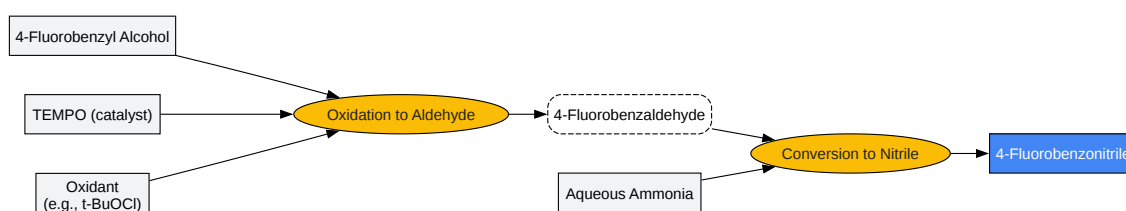
Experimental Protocol:

- To a suitable reactor, add 4-chlorobenzonitrile and an aprotic polar solvent such as 1,3-dimethyl-2-imidazolidinone (DMI).[11][12]
- Add spray-dried potassium fluoride (KF) in a molar excess (e.g., 3 equivalents).[11] A phase-transfer catalyst can be added to improve the reaction rate.[13]
- Heat the reaction mixture to 260-285 °C with vigorous stirring for 2-4 hours.[11][12]
- Monitor the reaction progress by gas chromatography (GC).
- Upon completion, the product can be isolated by distillation.

Oxidation of 4-Fluorobenzyl Alcohol

A greener alternative to the Halex reaction is the oxidation of 4-fluorobenzyl alcohol.[5][6] This method avoids the use of halogenated precursors.

Two-step synthesis from 4-fluorobenzyl alcohol



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Caption: Two-step synthesis from 4-fluorobenzyl alcohol.

Experimental Protocol:

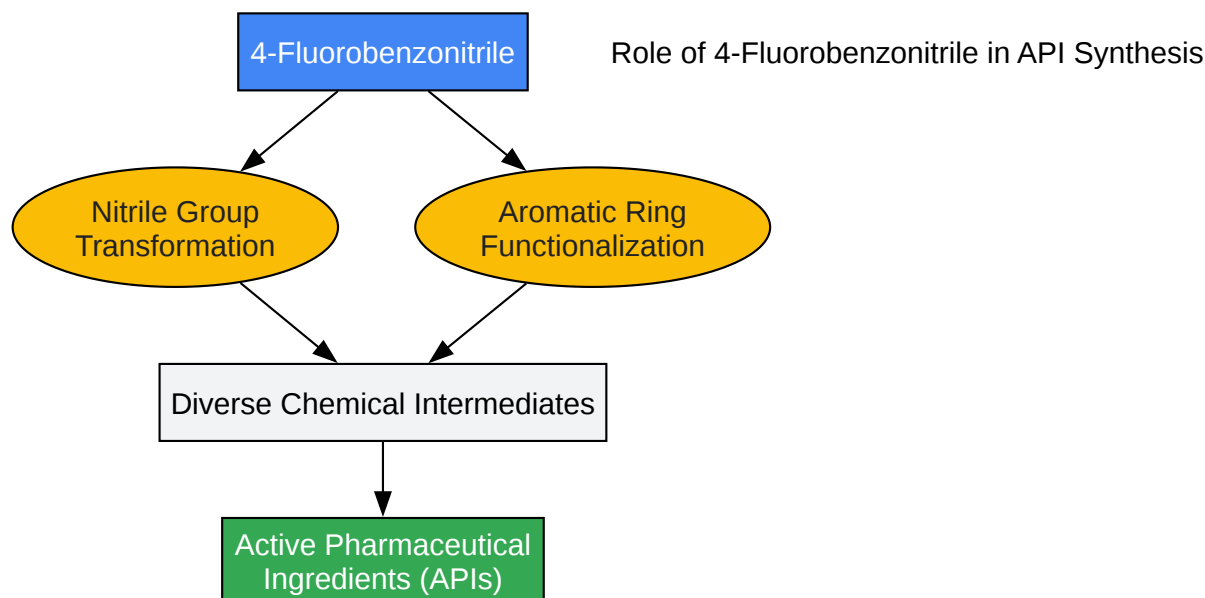
- In a two-step process, 4-fluorobenzyl alcohol is first oxidized to 4-fluorobenzaldehyde using a catalytic amount of TEMPO and an oxidant like t-butyl hypochlorite under mild conditions.
[5]
- The intermediate aldehyde is then converted to **4-fluorobenzonitrile** by reacting with aqueous ammonia.[6]

Applications in Drug Development and Beyond

4-Fluorobenzonitrile is a versatile intermediate with a wide range of applications.[1][2]

Pharmaceutical Synthesis

The presence of a fluorine atom can enhance the metabolic stability and cell membrane permeability of drug candidates.[1] **4-Fluorobenzonitrile** serves as a key starting material for a variety of pharmaceuticals, including anti-inflammatory drugs, analgesics, and opioid receptor antagonists.[4][6]



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Caption: Role of **4-Fluorobenzonitrile** in API Synthesis.

Agrochemicals

In the agrochemical industry, **4-fluorobenzonitrile** is used to synthesize potent and selective herbicides, pesticides, and fungicides.[1][3] The fluorine atom can enhance the biological activity of these compounds.

Materials Science

Beyond life sciences, **4-fluorobenzonitrile** finds applications in materials science. It is used in the production of:

- Organic Light-Emitting Diodes (OLEDs): As a building block for organic semiconductors.[3][4]
- Liquid Crystals: For use in display technologies.[12]
- Dyes and Pigments: Contributing to vibrant and stable colorants.[4][6]

Safety and Handling

4-Fluorobenzonitrile is harmful if swallowed, in contact with skin, or if inhaled.[9] It is also a flammable solid.[9] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. It should be used in a well-ventilated area or a fume hood.[9] Store in a cool, dry, and well-ventilated place away from incompatible materials.[3]

Conclusion

4-Fluorobenzonitrile is a high-value chemical intermediate with a broad spectrum of applications, most notably in the pharmaceutical and agrochemical sectors. Its unique molecular architecture provides a versatile platform for the synthesis of complex and biologically active molecules. A thorough understanding of its properties, synthesis, and reactivity is crucial for researchers and scientists working in organic synthesis and drug development.

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- To cite this document: BenchChem. [IUPAC name for FC6H4CN]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b033359#iupac-name-for-fc6h4cn]

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